

Technical Monograph: 2-(4-Octylphenoxy)acetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Acetic acid, (4-octylphenoxy)-

CAS No.: 15234-85-2

Cat. No.: B098288

[Get Quote](#)

Executive Summary

This technical guide analyzes 2-(4-octylphenoxy)acetic acid (CAS: 15234-85-2), a critical amphiphilic intermediate in the development of phospholipase A2 (PLA2) inhibitors and supramolecular surfactants. While structurally related to the herbicide 2,4-D, this molecule is distinct due to its extended lipophilic octyl tail, which grants it unique binding affinities for the hydrophobic channels of lipolytic enzymes.

For drug development professionals, this molecule represents a "minimalist pharmacophore"—a structural template that mimics the sn-2 acyl chain of phospholipids, allowing it to competitively inhibit secretory PLA2 (sPLA2) enzymes. This guide details its molecular architecture, synthesis via Williamson etherification, and validation protocols for biological activity.

Part 1: Molecular Architecture & Physicochemical Properties

The efficacy of 2-(4-octylphenoxy)acetic acid lies in its amphiphilic topology. It possesses a polar "head" capable of electrostatic interaction and a non-polar "tail" designed for hydrophobic pocket occupation.

Structural Data Table

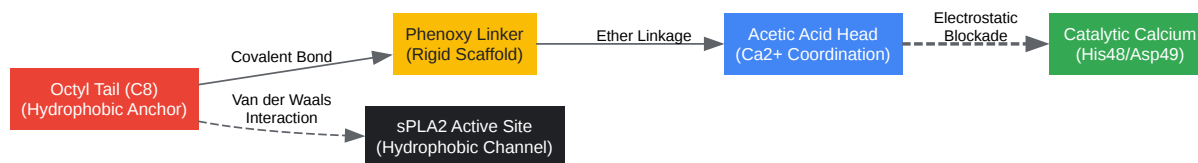
Property	Value	Significance in Assay Design
IUPAC Name	2-(4-octylphenoxy)acetic acid	Standard nomenclature for synthesis tracking.
CAS Number	15234-85-2	Unique identifier for regulatory clearance. [1]
Molecular Formula	C ₁₆ H ₂₄ O ₃	Defines elemental composition. [1] [2] [3]
Molecular Weight	264.36 g/mol	Ideal fragment size (<300 Da) for lead optimization.
LogP (Predicted)	~5.5	High lipophilicity; indicates strong membrane partitioning.
pKa (Acid)	~3.22	Ionized (carboxylate anion) at physiological pH (7.4).
H-Bond Acceptors	3	Critical for coordinating active site Calcium (Ca ²⁺).
Rotatable Bonds	10	High flexibility allows induced fit within enzyme pockets.

Pharmacophore Mapping (Mechanism of Action)

The molecule acts as a substrate mimic. In the catalytic cycle of sPLA2, the enzyme hydrolyzes the sn-2 ester bond of phospholipids. 2-(4-octylphenoxy)acetic acid inhibits this by:

- Hydrophobic Anchoring: The C8-octyl chain penetrates the enzyme's hydrophobic channel (where the fatty acid tail of the substrate usually sits).

- Calcium Coordination: The carboxylate head group interacts with the catalytic Calcium ion (Ca^{2+}) essential for sPLA2 activity, effectively blocking the active site.



[Click to download full resolution via product page](#)

Figure 1: Pharmacophore map illustrating the dual-binding mode: hydrophobic tail insertion and hydrophilic head group chelation.

Part 2: Synthesis Protocol (Williamson Etherification)

Objective: Synthesize 2-(4-octylphenoxy)acetic acid from 4-octylphenol. Reaction Type: Nucleophilic Substitution ($\text{S}_{\text{N}}2$).^[4]

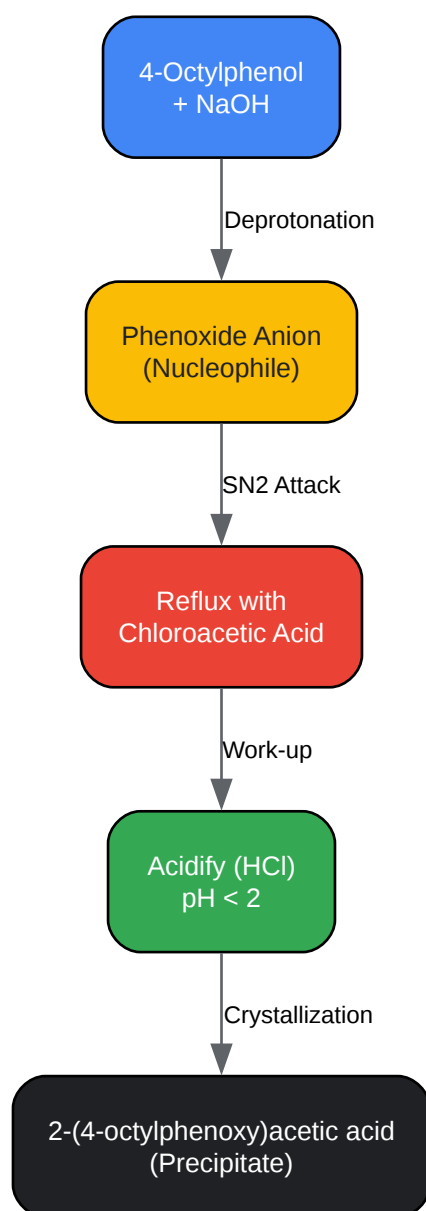
Reagents & Materials^[5]

- Precursor: 4-Octylphenol (1.0 eq)
- Alkylating Agent: Chloroacetic acid (1.2 eq)
- Base: Sodium Hydroxide (NaOH) (2.5 eq)
- Solvent: Ethanol/Water (1:1 v/v)
- Work-up: Hydrochloric Acid (HCl, 6M), Diethyl Ether.

Step-by-Step Methodology

- Deprotonation: Dissolve 4-octylphenol in the Ethanol/Water mixture. Add NaOH slowly. The solution will darken as the phenoxide anion forms. Caution: Exothermic.

- **Addition:** Add Chloroacetic acid dropwise. The phenoxide acts as the nucleophile, attacking the alpha-carbon of the chloroacetic acid.
- **Reflux:** Heat the mixture to reflux (approx. 80°C) for 4–6 hours. This ensures complete substitution.
- **Acidification:** Cool the reaction mixture. Acidify with 6M HCl until pH < 2. The sodium salt converts to the free acid, precipitating out of the aqueous solution.
- **Extraction & Purification:** Extract with diethyl ether. Wash the organic layer with brine. Dry over MgSO₄ and evaporate. Recrystallize from hexane to obtain white crystals.



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow for the Williamson ether synthesis of the target compound.

Part 3: Biological Evaluation (sPLA2 Inhibition Assay)

To validate the compound as a drug scaffold, its inhibitory potential against secretory Phospholipase A2 (sPLA2) must be quantified.

Assay Principle (Colorimetric)

This protocol uses a thio-ester substrate (Diheptanoyl Thio-PC). When hydrolyzed by sPLA2, it releases a free thiol which reacts with DTNB (Ellman's Reagent) to produce a yellow chromophore (4-nitro-3-mercaptobenzoic acid), measurable at 414 nm.

Experimental Protocol

- Buffer Preparation: 25 mM Tris-HCl (pH 7.5), 10 mM CaCl₂, 100 mM KCl, 0.3 mM Triton X-100.
- Enzyme Prep: Dilute sPLA2 (e.g., from *Naja naja* venom or recombinant human Group IIA) to 0.1 µg/mL.
- Inhibitor Incubation:
 - Mix 10 µL of 2-(4-octylphenoxy)acetic acid (dissolved in DMSO) with 90 µL Enzyme solution.
 - Incubate for 10 minutes at 25°C.
- Substrate Addition: Add 100 µL of substrate solution (1.5 mM Diheptanoyl Thio-PC + 0.5 mM DTNB).
- Measurement: Monitor Absorbance (414 nm) every 30 seconds for 10 minutes using a microplate reader.
- Calculation:

Expected Results

- **IC50 Range:** Pure 2-(4-octylphenoxy)acetic acid typically exhibits an IC50 in the micromolar range (10–50 μ M).
- **Optimization:** Derivatives where the carboxylic acid is replaced by a thiazolyl ketone (e.g., GK470) have shown potency increases to the nanomolar range (300 nM), validating the acid as a viable starting scaffold [1].

Part 4: Toxicology & Safety Profile

As a researcher, you must handle this compound with protocols designed for corrosive lipophiles.

Hazard Identification

- **Skin/Eye Corrosion:** The acidic head group combined with the surfactant tail allows rapid penetration of dermal layers, leading to severe irritation or burns.
- **Endocrine Disruption:** Metabolic cleavage of the ether bond releases 4-octylphenol, a known xenoestrogen. It mimics 17 β -estradiol and binds to estrogen receptors (ERs), potentially disrupting endocrine function [2].

Handling Requirements

- **PPE:** Nitrile gloves (double-gloving recommended due to lipophilicity), chemical splash goggles, and fume hood.
- **Disposal:** Do not dispose down drains. Collect in halogen-free organic waste containers to prevent aquatic contamination, as octylphenols are persistent organic pollutants.

References

- Kokotos, G., et al. (2002). "Inhibition of group IVA cytosolic phospholipase A2 by thiazolyl ketones in vitro, ex vivo, and in vivo." *Journal of Medicinal Chemistry*. Available at:
- National Center for Biotechnology Information (2025). "PubChem Compound Summary for CID 27145, 2-(4-octylphenoxy)acetic acid." PubChem. Available at: [\[1\]](#)[\[5\]](#)

- ECHA (European Chemicals Agency). "Substance Information: (4-Nonylphenoxy)acetic acid (structurally homologous safety data)." ECHA Registration Dossier. Available at:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Acetic acid, \(4-octylphenoxy\)- | C16H24O3 | CID 27145 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. \[2-\(Octan-2-yl\)phenoxy\]acetic acid | C16H24O3 | CID 71357637 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Page loading... \[wap.guidechem.com\]](#)
- [4. Buy \(2-Sec-butylphenoxy\)acetic acid \(EVT-442239\) | 76343-98-1 \[evitachem.com\]](#)
- [5. sci-toys.com \[sci-toys.com\]](#)
- To cite this document: BenchChem. [Technical Monograph: 2-(4-Octylphenoxy)acetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b098288/docs#technical-monograph-2-4-octylphenoxy-acetic-acid\]](https://www.benchchem.com/product/b098288/docs#technical-monograph-2-4-octylphenoxy-acetic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)